

Optimizing mass spectrometer parameters for QCA-d5 transitions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6-Quinoxalinecarboxylic Acid-d5

Cat. No.: B1158570

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References

- Title: Confirmation of Carbadox and Olaquinox Metabolites in Porcine Liver Using Liquid Chromatography-Electrospray, Tandem Mass Spectrometry Source: PubMed (National Institutes of Health) URL:[[Link](#)]
- Title: Development and validation of an improved method for confirmation of the carbadox metabolite, quinoxaline-2-carboxylic acid, in porcine liver using LC-electrospray MS-MS according to revised EU criteria for veterinary drug residue analysis Source: PubMed (National Institutes of Health) URL:[[Link](#)]
- Title: Scientific Data and Information Related to the Residue of Carcinogenic Concern for Carbadox Source: Regulations.gov (U.S. Food and Drug Administration) URL:[[Link](#)]
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